

# Certificate of Analysis: Phenanthrene-[U-13C] - A Technical Guide

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## Compound of Interest

Compound Name: Phenanthrene-[U-13C]

Cat. No.: B1146099

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the quality control, analytical methodologies, and relevant biological pathways associated with **Phenanthrene-[U-13C]**. The information presented herein is essential for ensuring the accuracy and reliability of research data in studies involving this isotopically labeled compound.

## Quantitative Data Summary

The following tables summarize the key quantitative data for a representative batch of **Phenanthrene-[U-13C]**.

Table 1: Product Identification and Physical Properties

Parameter	Specification
Chemical Name	Phenanthrene-[U-13C]
CAS Number	1189955-53-0 (for 13C6 variant)[1][2]
Molecular Formula	$^{13}\text{C}_{14}\text{H}_{10}$
Molecular Weight	192.14 g/mol
Appearance	White to off-white solid
Melting Point	98-100 °C
Boiling Point	340 °C

Table 2: Quality Control and Purity Analysis

Analytical Test	Method	Result
Chemical Purity	HPLC-UV	≥98%[1]
Isotopic Enrichment	GC-MS	≥99 atom % $^{13}\text{C}$ [3]
Residual Solvents	Headspace GC	Conforms to specification
Elemental Analysis	Combustion Analysis	Conforms to theoretical values

## Experimental Protocols

Detailed methodologies for the key analytical experiments are provided below.

### 2.1. Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to assess the chemical purity of the **Phenanthrene-[U-13C]** lot by separating it from any unlabeled phenanthrene and other organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector is employed.
- Column: A C18 reversed-phase column (e.g., ZORBAX Eclipse PAH column) is typically used for the separation of polycyclic aromatic hydrocarbons (PAHs).[4]

- Mobile Phase: A gradient of acetonitrile and water is commonly used. The gradient program is optimized to ensure baseline separation of phenanthrene from potential impurities.
- Injection Volume: 10  $\mu\text{L}$  of a sample solution in acetonitrile.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Quantification: The purity is determined by calculating the area percentage of the **Phenanthrene-[U- $^{13}\text{C}$ ]** peak relative to the total peak area of all components in the chromatogram.

## 2.2. Determination of Isotopic Enrichment by Gas Chromatography-Mass Spectrometry (GC-MS)

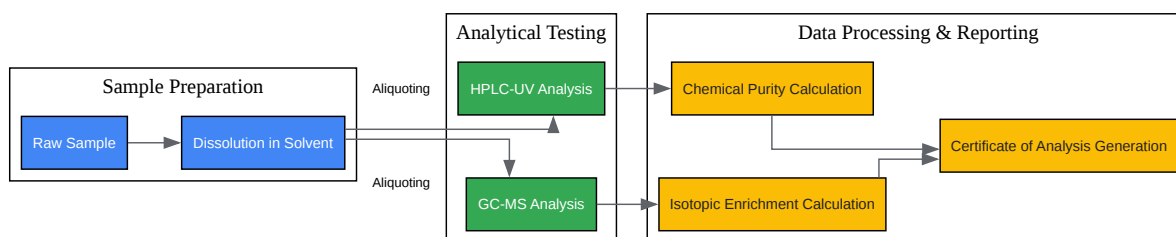
This protocol is designed to determine the isotopic enrichment of  $^{13}\text{C}$  in the labeled phenanthrene.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer.
- Column: A capillary column suitable for PAH analysis (e.g., DB-5ms) is used.
- Injector: Split/splitless injector, operated in splitless mode. The injector temperature is maintained at 250°C.[2]
- Oven Program: The column temperature is programmed to start at a lower temperature (e.g., 120°C) and ramp up to a final temperature (e.g., 300°C) to ensure good separation.[2]
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer: Operated in electron ionization (EI) mode. The mass spectrum of the eluting phenanthrene peak is recorded.
- Data Analysis: The isotopic enrichment is calculated by analyzing the ion cluster around the molecular ion peak. The relative intensities of the ions corresponding to the fully  $^{13}\text{C}$ -labeled phenanthrene ( $m/z$  192) and any lower mass isotopologues are used to determine the atom percent of  $^{13}\text{C}$ .

## Visualizations: Workflows and Biological Pathways

### 3.1. Analytical Workflow for **Phenanthrene-[U-13C]** Quality Control

The following diagram illustrates the general workflow for the quality control analysis of a batch of **Phenanthrene-[U-13C]**.

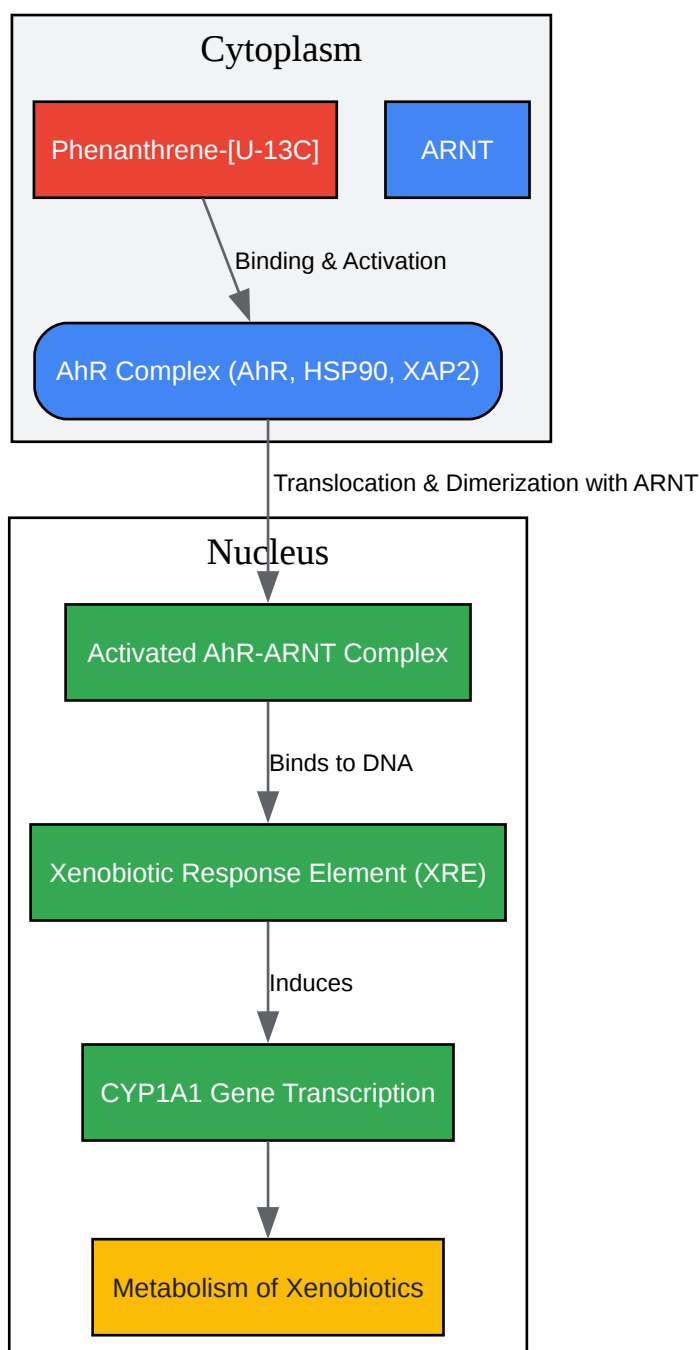


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*Analytical workflow for **Phenanthrene-[U-13C]** QC.*

### 3.2. Aryl Hydrocarbon Receptor (AhR) Signaling Pathway

Phenanthrene is a polycyclic aromatic hydrocarbon (PAH) that can interact with the Aryl Hydrocarbon Receptor (AhR) signaling pathway. This pathway is crucial in the metabolism of xenobiotics and is a key area of study in toxicology and drug development.<sup>[3]</sup>



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*Simplified Aryl Hydrocarbon Receptor (AhR) signaling pathway.*

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## References

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